

Essential Safety and Logistical Information for Handling 2-Bromopropionyl Bromide

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Compound of Interest

Compound Name: 2-Bromopropionyl bromide

Cat. No.: B130432

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For researchers, scientists, and drug development professionals, the safe handling of **2-Bromopropionyl bromide** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the well-being of laboratory personnel and the integrity of research.

Chemical Identification and Hazards

Identifier	Value
Chemical Name	2-Bromopropionyl bromide
CAS Number	563-76-8
UN Number	3265
Hazard Class	8 (Corrosive)
Packing Group	II

2-Bromopropionyl bromide is a corrosive liquid that is harmful if swallowed and causes severe skin burns and eye damage.[1] It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area, preferably a chemical fume hood.[2][3]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is the first line of defense against exposure. The following table summarizes the required PPE for handling **2-Bromopropionyl bromide**.

Body Part	Personal Protective Equipment	Specifications and Remarks
Hands	Chemical resistant gloves	Inspect gloves before use.[4] Use proper glove removal technique to avoid skin contact.[5]
Eyes/Face	Safety goggles and face shield	Wear appropriate protective eyeglasses or chemical safety goggles.[2][6] A face shield is also recommended.[3]
Respiratory	Respirator	Required when vapors or aerosols are generated. A full-face respirator with multi-purpose combination (US) or type AXBEK (EN 14387) respirator cartridges is recommended.[5] A self-contained breathing apparatus (SCBA) should be used to avoid inhalation of the product in case of insufficient ventilation.[3]
Body	Protective clothing	Wear a full suit, long-sleeved clothing, and boots to prevent skin exposure.[3][4]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is critical to minimize risks.

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible and in close proximity to the workstation.[\[2\]](#)[\[3\]](#)
- Work exclusively within a properly functioning chemical fume hood.[\[2\]](#)
- Assemble all necessary equipment and reagents before handling the chemical.
- Inspect all PPE for integrity before use.

2. Handling:

- Wear the full complement of PPE as detailed in the table above.
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe mists, vapors, or spray.[\[2\]](#)
- Ground all equipment containing the material to prevent static discharge.[\[3\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[2\]](#)
- Keep containers tightly closed.[\[1\]](#)
- Store away from incompatible materials such as oxidizing agents and alkalis.[\[3\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

Emergency Situation	Immediate Action
Skin Contact	Immediately flush the affected area with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[3][4] Seek immediate medical attention.[3][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[3]
Inhalation	Move the victim to fresh air.[4] If not breathing, give artificial respiration.[4] Do not use mouth-to-mouth resuscitation.[4] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water. Seek immediate medical attention.[3]
Spill	Evacuate the area.[4] Use personal protective equipment.[4] Absorb the spill with inert, non-combustible material such as dry earth or sand and place it in a suitable container for disposal. [2][3] Do not use water to clean up.[3]

Disposal Plan

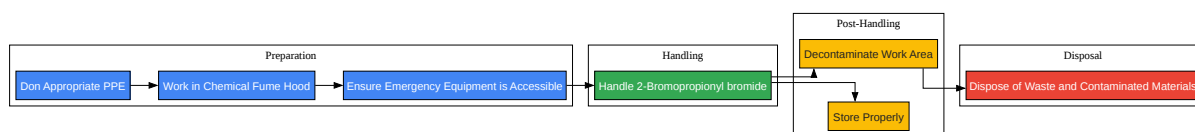
Proper disposal of **2-Bromopropionyl bromide** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** This material is classified as hazardous waste.[4]
- **Containment:** Collect waste in a designated, labeled, and tightly closed container. Do not mix with other waste.
- **Disposal Method:** Dispose of the waste through a licensed waste disposal company in accordance with local, state, and federal regulations.[1] Do not empty into drains or release

into the environment.[2][4]

- Contaminated Packaging: Handle uncleaned containers as you would the product itself. Dispose of this container to a hazardous or special waste collection point.[4]

Workflow for Safe Handling of **2-Bromopropionyl Bromide**



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Caption: Logical workflow for the safe handling of **2-Bromopropionyl bromide**.

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